

# A Comprehensive Technical Guide to the Physical State and Appearance of Tributylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tributylamine

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## Introduction

**Tributylamine**, a tertiary amine with the chemical formula  $(C_4H_9)_3N$ , is a versatile compound utilized in various industrial and laboratory settings. Its utility as a catalyst, solvent, and intermediate in organic synthesis, including in the production of pharmaceuticals and polyurethanes, necessitates a thorough understanding of its physical and chemical properties. [1][2][3] This guide provides an in-depth analysis of the physical state and appearance of **tributylamine**, supported by quantitative data, experimental protocols for property determination, and a logical visualization of its key characteristics.

## Physical State and Appearance

At standard temperature and pressure, **tributylamine** exists as a liquid. [1][2] Its appearance is generally described as a colorless to pale yellow liquid. [3][4][5][6] Some sources may also describe it as a light orange liquid. [3] It is a hygroscopic substance, meaning it tends to absorb moisture from the air. [4][5][6] **Tributylamine** possesses a characteristic amine-like or ammonia-like odor. [1][2][4][6]

## Quantitative Physical Properties

A summary of the key physical properties of **tributylamine** is presented in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	185.35	g/mol	
Melting Point	-70	°C	
Boiling Point	214 - 216	°C	at 760 mmHg
Density	0.778 - 0.78	g/cm <sup>3</sup>	at 20-25 °C
Water Solubility	50	mg/L	at 20 °C
Vapor Density	6.38	(vs air)	
Refractive Index	1.428	at 20 °C	

Data compiled from multiple sources[1][2][4][7].

## Experimental Protocols for Determination of Physical Properties

The following section outlines detailed methodologies for the experimental determination of the key physical properties of **tributylamine**. These protocols are based on standard laboratory practices.

### Determination of Physical State and Appearance

Objective: To observe and record the physical state, color, and odor of a **tributylamine** sample at ambient conditions.

Materials:

- Sample of **tributylamine**
- Clean, dry test tube or beaker
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

#### Procedure:

- Work within a well-ventilated chemical fume hood to minimize inhalation exposure.
- Dispense a small amount of the **tributylamine** sample into a clean, dry test tube or beaker.
- Observation of Physical State: Observe the sample at room temperature to confirm if it is a solid, liquid, or gas.
- Observation of Color: Against a white background, observe the color of the liquid sample. Note if it is colorless, pale yellow, or has any other hue.
- Determination of Odor: Carefully waft the vapors from the opening of the container towards your nose with your hand. Do not directly inhale the vapors from the container. Record the characteristic odor.

## Determination of Boiling Point

Objective: To determine the boiling point of **tributylamine** using a distillation method. This protocol is a generalized representation based on standard distillation principles. For certified results, standardized methods such as ASTM D1078 should be followed.

#### Materials:

- **Tributylamine** sample
- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle
- Boiling chips
- Clamps and stand

Procedure:

- Assemble the distillation apparatus in a fume hood.
- Add a measured volume of **tributylamine** to the distillation flask along with a few boiling chips to ensure smooth boiling.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Begin circulating cold water through the condenser.
- Apply heat to the distillation flask using the heating mantle.
- Record the temperature at which the liquid begins to boil and the first drop of condensate falls into the receiving flask. This is the initial boiling point.
- Continue to record the temperature as the distillation proceeds. The temperature at which the liquid is actively boiling and condensing is the boiling point.
- Correct the observed boiling point for atmospheric pressure if it deviates significantly from 760 mmHg.

## Determination of Density

Objective: To determine the density of **tributylamine** using a pycnometer (specific gravity bottle).

Materials:

- **Tributylamine** sample
- Pycnometer of a known volume
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it. Record the mass ( $m_2$ ).
- Empty and dry the pycnometer again.
- Fill the pycnometer with the **tributylamine** sample and return it to the water bath to reach the same temperature.
- Dry the outside of the pycnometer and weigh it. Record the mass ( $m_3$ ).
- Calculate the density of **tributylamine** using the following formula: Density of **Tributylamine** =  $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of Water at the experimental temperature}$ .

## Determination of Water Solubility

Objective: To qualitatively and quantitatively determine the solubility of **tributylamine** in water.

Materials:

- **Tributylamine** sample
- Distilled water
- Test tubes
- Graduated cylinder or pipette
- Analytical balance
- Spectrophotometer (for quantitative analysis)

#### Procedure (Qualitative):

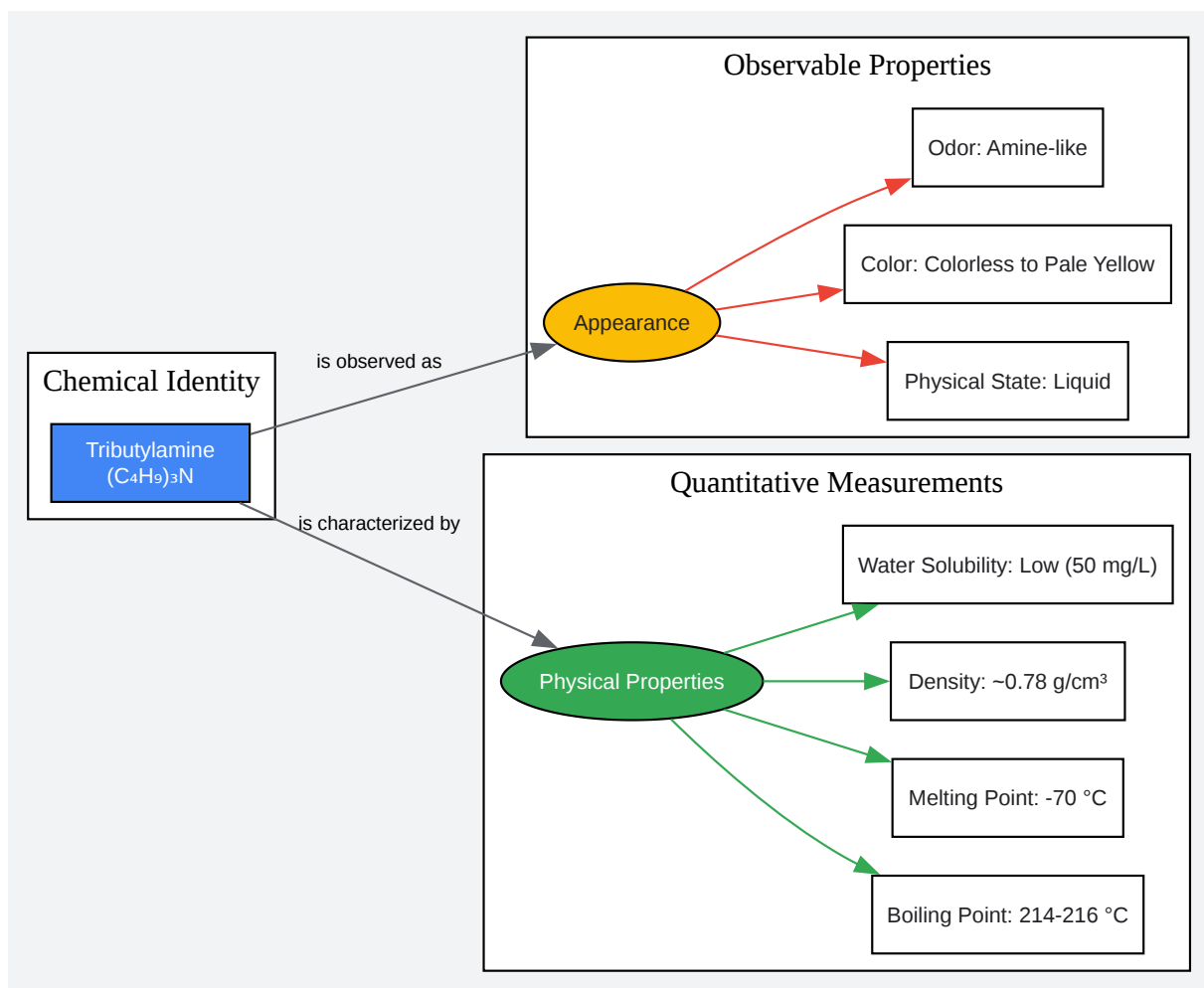
- Take a clean test tube and add a small, known volume of distilled water (e.g., 5 mL).
- Add a few drops of **tributylamine** to the test tube.
- Shake the test tube vigorously for a minute.
- Allow the mixture to stand and observe if the **tributylamine** dissolves completely, forms a separate layer (immiscible), or is partially soluble.

#### Procedure (Quantitative - Shake-Flask Method):

- Prepare a saturated solution of **tributylamine** in water by adding an excess of **tributylamine** to a known volume of distilled water in a sealed flask.
- Agitate the flask at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the solution to stand undisturbed until the undissolved **tributylamine** has settled.
- Carefully extract a known volume of the aqueous layer, ensuring no undissolved **tributylamine** is transferred.
- Determine the concentration of **tributylamine** in the aqueous sample using a suitable analytical technique, such as gas chromatography or UV-Vis spectroscopy after appropriate derivatization if necessary.
- The determined concentration represents the water solubility of **tributylamine** at that temperature.

## Visualization of Physical Properties

The following diagram illustrates the logical relationship between the primary physical properties of **tributylamine**.



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Caption: Logical flow of **Tributylamine's** physical characteristics.

## Conclusion

This technical guide has provided a detailed overview of the physical state and appearance of **tributylamine**, crucial for its safe handling and effective application in research and development. The tabulated quantitative data offers a quick reference, while the outlined experimental protocols provide a basis for the verification of these properties. The visualization further clarifies the relationships between the compound's identity and its observable and

measurable physical attributes. For all handling and experimental procedures, it is imperative to consult the corresponding Safety Data Sheet (SDS) for complete safety and hazard information.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)